

Application Notes and Protocols for GZD856 Formic in Cell Culture

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Compound of Interest

Compound Name: GZD856 formic

Cat. No.: B10824287

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Introduction

GZD856 is a potent, orally active inhibitor of Platelet-Derived Growth Factor Receptor (PDGFR) α/β and Bcr-Abl tyrosine kinases, including the T315I mutant which confers resistance to some first-generation inhibitors.[1][2] The formic acid salt of GZD856 is often used in research due to its potential for enhanced water solubility and stability.[1] These application notes provide detailed protocols for the dissolution of **GZD856 formic** in Dimethyl Sulfoxide (DMSO) for use in in vitro cell culture experiments.

Data Presentation

The following table summarizes key quantitative data for **GZD856 formic** relevant to its use in cell culture.

Parameter	Value	Source(s)
Target(s)	PDGFR α , PDGFR β , Bcr-Abl (including T315I mutant)	[1][2]
IC ₅₀ (PDGFR α)	68.6 nM	[1][2]
IC ₅₀ (PDGFR β)	136.6 nM	[1][2]
IC ₅₀ (native Bcr-Abl)	19.9 nM	[1][2]
IC ₅₀ (Bcr-Abl T315I)	15.4 nM	[1][2]
Molecular Weight	578.58 g/mol	[2]
Solubility	Soluble in DMSO	[2]
Storage of Powder	2 years at -20°C	[2]
Storage of DMSO Stock	2 weeks at 4°C, 6 months at -80°C	[2]

Experimental Protocols

Protocol for Preparation of a Concentrated **GZD856 Formic Stock Solution** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GZD856 formic** in DMSO. This high-concentration stock is essential for minimizing the final DMSO concentration in cell culture media, which should typically be below 0.5% to avoid cytotoxicity.

Materials:

- **GZD856 formic** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- (Optional) Ultrasonic water bath
- (Optional) 37°C water bath

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to maintain the sterility of the stock solution.
- Weighing: Accurately weigh the desired amount of **GZD856 formic** powder. For 1 mL of a 10 mM stock solution, weigh 5.79 mg of **GZD856 formic** (Molecular Weight: 578.58 g/mol).
- Dissolving: Add the appropriate volume of sterile, anhydrous DMSO to the weighed **GZD856 formic** powder in a sterile microcentrifuge tube.
- Solubilization: Vortex the solution vigorously until the powder is completely dissolved. If the compound does not readily dissolve, gentle warming in a 37°C water bath or sonication in an ultrasonic water bath for a short period can aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Sterilization (Optional): For highly sensitive cell culture applications, the DMSO stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage: Aliquot the concentrated stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).^[2]

Protocol for Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the concentrated DMSO stock solution into cell culture medium to achieve the desired final working concentration for treating cells.

Materials:

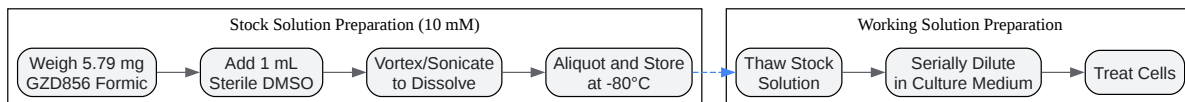
- 10 mM **GZD856 formic** in DMSO stock solution
- Complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

Procedure:

- **Determine Final Concentration:** Based on the IC_{50} values for your target and cell line, determine the desired final concentrations for your experiment. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.
- **Serial Dilutions:** Prepare serial dilutions of the 10 mM stock solution in complete cell culture medium. It is crucial to add the DMSO stock solution to the medium and mix immediately to avoid precipitation.
 - **Important:** The final concentration of DMSO in the cell culture medium should be kept constant across all treatments, including the vehicle control, and should ideally be below 0.5%.^[3]
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO (without GZD856) to the cell culture medium as used for the highest concentration of GZD856.
- **Cell Treatment:** Remove the existing medium from your cultured cells and replace it with the medium containing the desired final concentration of **GZD856 formic** or the vehicle control.
- **Incubation:** Incubate the cells for the desired experimental duration.

Visualizations

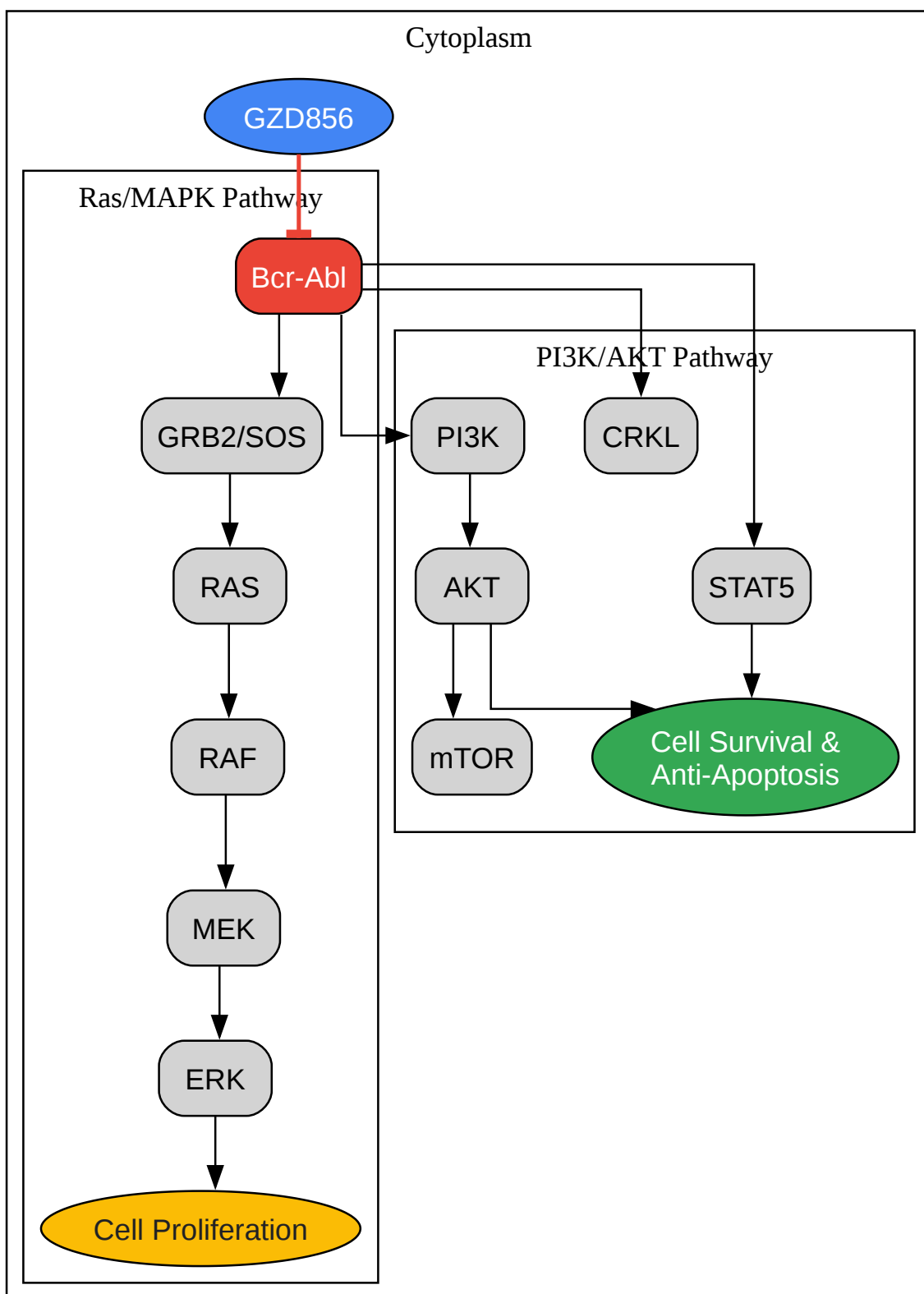
Experimental Workflow for GZD856 Formic Solution Preparation



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Caption: Workflow for preparing **GZD856 formic** solutions.

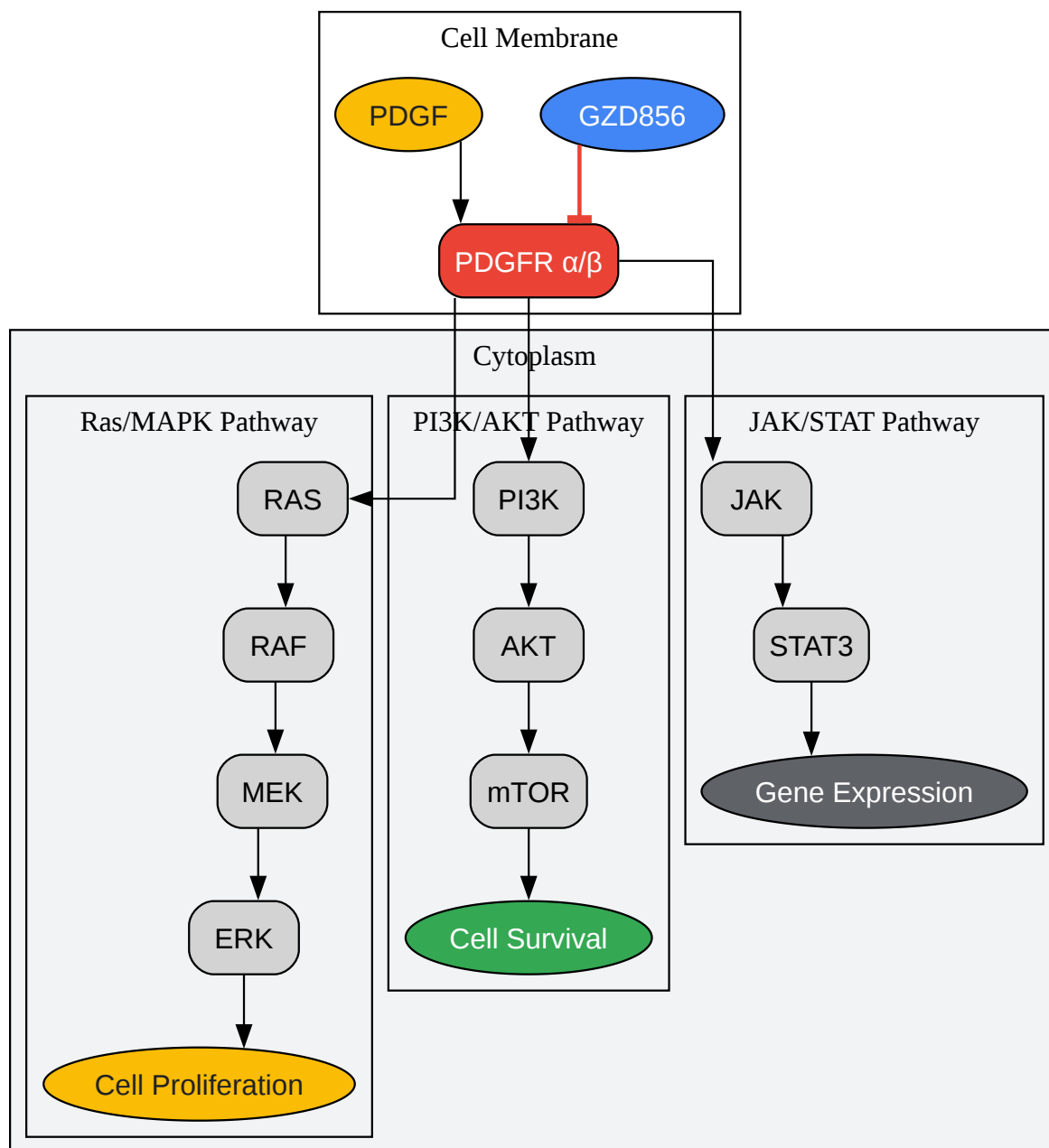
GZD856 Signaling Pathway Inhibition: Bcr-Abl



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Caption: GZD856 inhibits the Bcr-Abl signaling pathway.

GZD856 Signaling Pathway Inhibition: PDGFR



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Caption: GZD856 inhibits PDGFR-mediated signaling pathways.

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